Application Note: Quantitative Analysis of 2-Ethoxy-5-sulfobenzoic Acid

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Compound of Interest

Compound Name:	*2-Ethoxy-5-sulfobenzoic acid*
Cat. No.:	*B8216623*

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**Abstract

This application note provides a comprehensive guide with detailed protocols for the quantitative analysis of **2-Ethoxy-5-sulfobenzoic acid**. As a key intermediate or potential impurity in various chemical syntheses, including pharmaceuticals like Ethamsylate, its accurate quantification is critical for quality control and regulatory compliance.[1][2][3] This document outlines two primary analytical methodologies: a robust, stability-indicating High-Performance Liquid Chromatography (HPLC) method with UV detection, and a simpler, cost-effective UV-Vis Spectrophotometric method for screening purposes. Additionally, principles for a high-sensitivity confirmatory analysis using Liquid Chromatography-Mass Spectrometry (LC-MS) are discussed. The protocols are designed for researchers, analytical scientists, and drug development professionals, with a focus on the scientific rationale behind methodological choices to ensure robust and reliable results.

Introduction and Physicochemical Properties

2-Ethoxy-5-sulfobenzoic acid is an aromatic organic compound containing ethoxy, sulfonic acid, and carboxylic acid functional groups. These functional groups dictate its chemical properties, such as its polarity and UV absorbance, which are leveraged for its analytical

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determination. The sulfonic acid moiety confers high water solubility, while the benzoic acid core provides a strong chromophore for UV detection. Accurate and precise quantification is essential for process monitoring, impurity profiling, and ensuring the final product quality.

Table 1: Physicochemical Properties of **2-Ethoxy-5-sulfobenzoic acid**

Property	Value	Source
Molecular Formula	$C_9H_{10}O_5S$	[4]
Molecular Weight	246.23 g/mol	[4]
CAS Number	2021224-02-0	[4]
Structure		
Inferred from Name		
Functional Groups	Carboxylic Acid, Sulfonic Acid, Ether, Aromatic Ring	

Strategic Approach to Method Selection

The choice of an analytical method depends on the specific requirements of the analysis, such as required sensitivity, selectivity, sample matrix complexity, and available instrumentation. This guide presents a tiered approach, from a general screening method to a highly specific and sensitive quantitative method.

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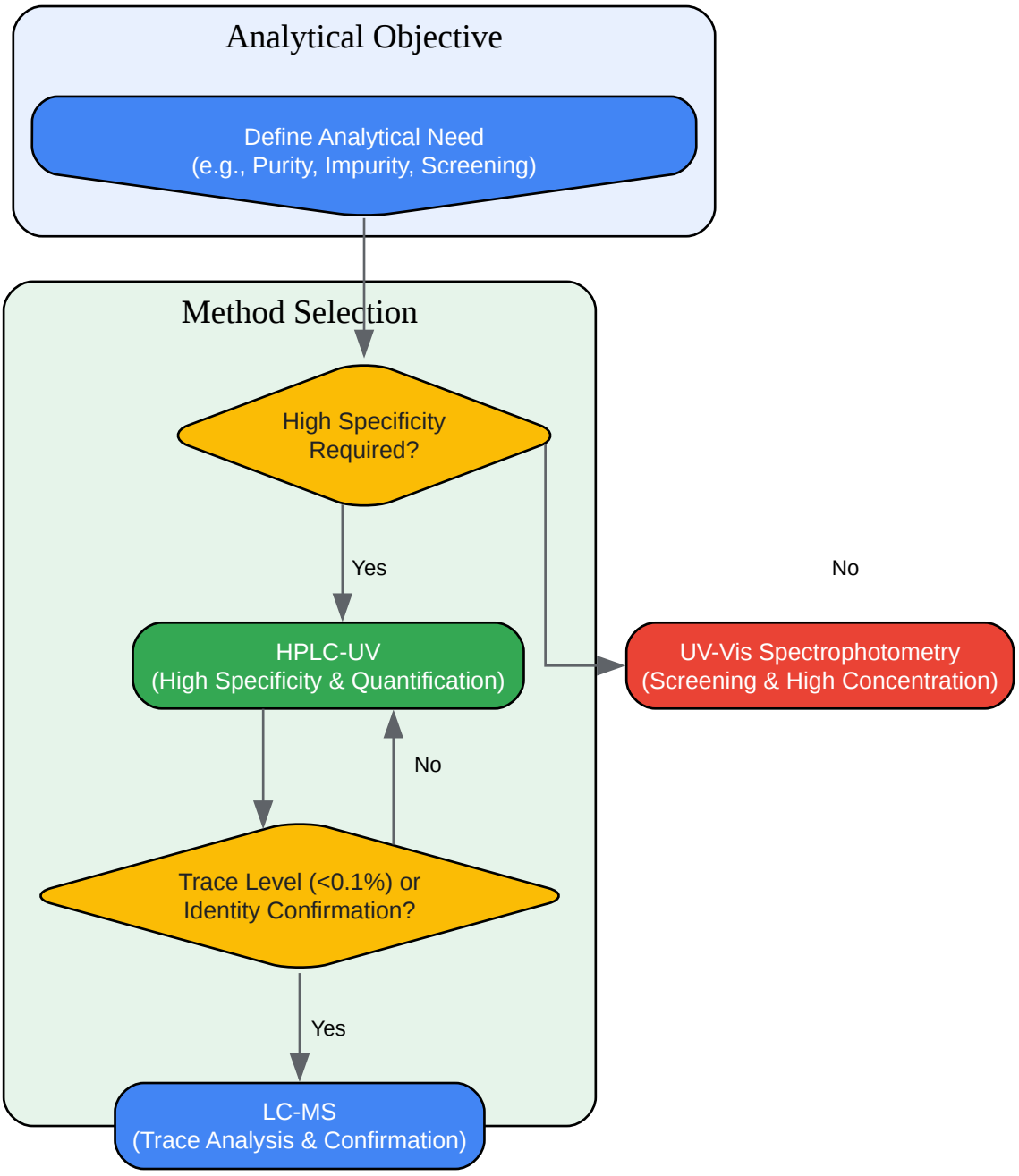

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Caption: Logical workflow for selecting the appropriate analytical method.

Primary Method: High-Performance Liquid Chromatography (HPLC-UV)

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Reverse-phase HPLC with UV detection is the recommended method for the accurate and specific quantification of **2-Ethoxy-5-sulfobenzoic acid**. This technique offers excellent resolution from potential impurities and is a standard in pharmaceutical quality control.

Principle of the Method

The method utilizes a C18 stationary phase, which separates compounds based on their hydrophobicity. A polar mobile phase is used to elute the compounds from the column. For acidic compounds like **2-Ethoxy-5-sulfobenzoic acid**, controlling the pH of the mobile phase is critical. An acidic mobile phase (pH ~2.5-3.5) suppresses the ionization of the carboxylic acid group, which results in a single, well-defined chromatographic peak with good symmetry and reproducible retention time.[5][6] The sulfonic acid group, being a strong acid, will remain ionized. Detection is achieved by monitoring the UV absorbance of the aromatic ring at its wavelength of maximum absorbance (λmax).

Experimental Protocol: HPLC-UV

A. Reagents and Materials

- **2-Ethoxy-5-sulfobenzoic acid** Reference Standard (>97% purity)[4]
- Acetonitrile (HPLC Grade)
- Methanol (HPLC Grade)
- Potassium Dihydrogen Phosphate (KH_2PO_4, ACS Grade)
- Phosphoric Acid (H_3PO_4, 85%, ACS Grade)
- Deionized Water (18.2 MΩ·cm)

B. Instrumentation and Chromatographic Conditions

Table 2: Recommended HPLC-UV Conditions

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Parameter	Recommended Setting	Rationale
HPLC System	Agilent 1260, Waters Alliance e2695, or equivalent with UV/PDA detector	Standard, reliable instrumentation.
Column	C18, 4.6 x 150 mm, 5 µm (e.g., Zorbax, XBridge, Phenomenex)	Provides good retention and resolution for aromatic acids.
Mobile Phase	A: 25 mM KH_2PO_4, pH 2.8 (adjusted with H_3PO_4) B: Acetonitrile	Buffered aqueous phase controls ionization for good peak shape.[6]
Gradient	0-2 min: 10% B, 2-12 min: 10% to 70% B, 12-14 min: 70% to 10% B, 14-18 min: 10% B	Gradient elution ensures elution of the analyte and any potential impurities with different polarities.
Flow Rate	1.0 mL/min	Standard flow for a 4.6 mm ID column.
Column Temp.	30 °C	Ensures reproducible retention times.
Injection Vol.	10 µL	Balances sensitivity with potential for peak overload.
Detection	UV at λmax (~235 nm, to be verified)	Wavelength of maximum absorbance provides the highest sensitivity.[7]
Run Time	18 minutes	Allows for elution and column re-equilibration.

C. Preparation of Solutions

- Buffer Preparation (Mobile Phase A): Dissolve 3.4 g of KH_2PO_4 in 1 L of deionized water. Adjust the pH to 2.8 using 85% phosphoric acid. Filter through a 0.45 µm nylon filter.

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- Stock Standard Solution (1000 µg/mL): Accurately weigh 25 mg of **2-Ethoxy-5-sulfobenzoic acid** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with a 50:50 mixture of Methanol:Water. This stock is stable for up to 7 days when stored at 2-8 °C.
- Working Standard Solutions: Prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by serially diluting the Stock Standard Solution with Mobile Phase A.

D. Sample Preparation

- Accurately weigh the sample material expected to contain **2-Ethoxy-5-sulfobenzoic acid**.
- Dissolve and dilute the sample in the 50:50 Methanol:Water mixture to achieve a theoretical final concentration within the calibration range (e.g., 25 µg/mL).
- Vortex to mix and sonicate for 10 minutes if necessary to ensure complete dissolution.
- Filter the final solution through a 0.45 µm PTFE syringe filter into an HPLC vial.

E. Analysis Procedure

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Perform a blank injection (Mobile Phase A) to ensure no system contamination.
- Inject the working standard solutions in sequence, from lowest to highest concentration.
- Inject the prepared sample solutions.
- Construct a calibration curve by plotting the peak area against the concentration of the standards.
- Determine the concentration of **2-Ethoxy-5-sulfobenzoic acid** in the samples using the linear regression equation from the calibration curve.

Caption: Experimental workflow for the HPLC-UV analysis.

Method Validation Summary

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A robust analytical method must be validated to ensure it is fit for its intended purpose. The following table summarizes typical performance characteristics for a validated HPLC method for benzoic acid derivatives.[8][9]

Table 3: Typical HPLC Method Validation Parameters

Parameter	Typical Specification	Purpose
Linearity (r^2)	≥ 0.999	Confirms a direct relationship between concentration and response.
Range	1 - 100 µg/mL	The concentration range over which the method is linear and accurate.
Accuracy (% Recovery)	98.0 - 102.0%	Measures the closeness of the test results to the true value.
Precision (% RSD)	≤ 2.0%	Demonstrates the repeatability and intermediate precision of the method.
LOD (Limit of Detection)	~0.2 µg/mL	The lowest amount of analyte that can be detected.
LOQ (Limit of Quantitation)	~0.8 µg/mL	The lowest amount of analyte that can be accurately quantified.
Specificity	No interference at the analyte's retention time	Ensures the method is not affected by other components in the sample.

Alternative Method: UV-Vis Spectrophotometry

For rapid screening or in the absence of an HPLC system, direct UV-Vis spectrophotometry can be employed. This method is fast and cost-effective but lacks specificity.

Principle of the Method

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This technique relies on the Beer-Lambert Law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species. The analysis involves measuring the absorbance of a solution containing **2-Ethoxy-5-sulfobenzoic acid** at its wavelength of maximum absorbance (λmax) and comparing it to a calibration curve prepared from standards.[10]

Experimental Protocol: UV-Vis

A. Instrumentation and Reagents

- UV-Vis Spectrophotometer (double beam recommended)
- Quartz cuvettes (1 cm path length)
- Reagents and reference standard as described in Section 3.2.A.
- Solvent/Diluent: 0.1 M Hydrochloric Acid (HCl) in Deionized Water.

B. Procedure

- Determine λmax: Prepare a ~10 µg/mL solution of the reference standard in the diluent. Scan the solution from 400 nm to 200 nm to determine the wavelength of maximum absorbance.
- Prepare Standards: Prepare a series of calibration standards (e.g., 2, 5, 10, 15, 20 µg/mL) from the stock solution (Section 3.2.C) using the diluent.
- Prepare Sample: Dissolve the sample in the diluent to achieve a theoretical concentration within the calibration range.
- Measure Absorbance: Zero the spectrophotometer using the diluent as a blank. Measure the absorbance of each standard and the sample solution at the predetermined λmax.
- Quantification: Create a calibration curve of absorbance versus concentration. Use the linear regression equation to calculate the concentration of the analyte in the sample.

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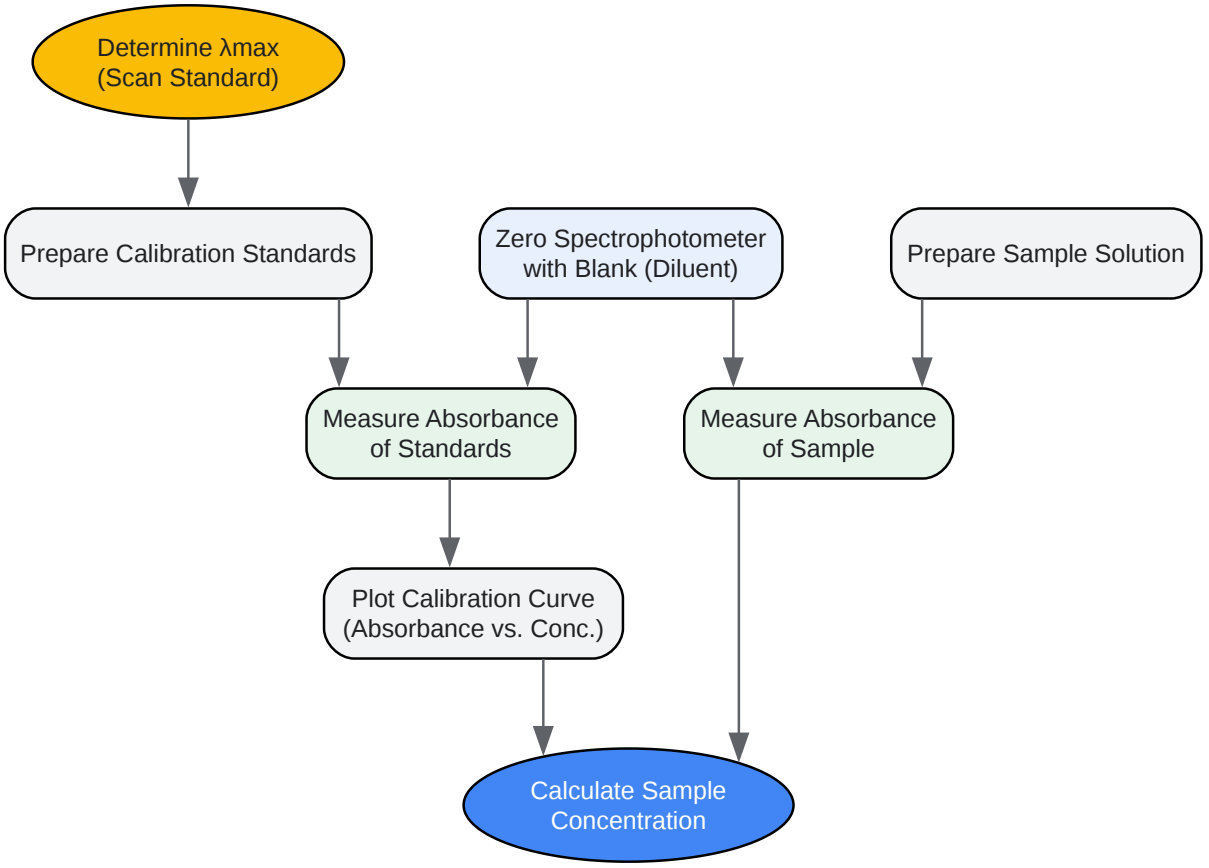

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Caption: Workflow for quantification using UV-Vis spectrophotometry.

C. Limitations This method is highly susceptible to interference from any other substance in the sample matrix that absorbs at the same wavelength. It should only be used for relatively pure samples or for screening purposes.

Confirmatory Method: Liquid Chromatography-Mass Spectrometry (LC-MS)

For trace-level quantification or unambiguous identification, LC-MS is the gold standard. It combines the separation power of HPLC with the sensitive and highly specific detection of mass spectrometry.

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5.1. Principle An LC system separates the sample components as described in Section 3.1. The column eluent is then directed to a mass spectrometer. The analyte molecules are ionized, typically using Electrospray Ionization (ESI). Given the two acidic protons, ESI in negative ion mode is ideal, as it will readily form the deprotonated molecule $[M-H]^-$ at m/z 245.2. For quantification, Selected Ion Monitoring (SIM) of this ion provides excellent sensitivity and specificity. For even greater confidence, tandem mass spectrometry (MS/MS) can be used to monitor a specific fragmentation of the parent ion (Multiple Reaction Monitoring, MRM).[11]

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